

Personal protective equipment for handling 5-(Trifluoromethyl)-1-indanone

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1-indanone

Cat. No.: B136684

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Essential Safety and Handling Guide for 5-(Trifluoromethyl)-1-indanone

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **5-(Trifluoromethyl)-1-indanone** (CAS No: 150969-56-5). The following procedures are designed to ensure a safe laboratory environment and minimize exposure risks. Information from safety data sheets of constitutional isomers, such as 4-(Trifluoromethyl)-1-indanone and 6-(Trifluoromethyl)-1-indanone, has been utilized to inform these guidelines due to the absence of a specific safety data sheet for the 5-substituted isomer.

Hazard Identification and Quantitative Data

Based on data for its isomers, **5-(Trifluoromethyl)-1-indanone** is anticipated to be a white to off-white solid.[1] It should be handled as a compound that is harmful if swallowed and may cause skin sensitization.[2][3] The following table summarizes key quantitative data from the safety data sheet of the closely related isomer, 4-(Trifluoromethyl)-1-indanone.[3]

Property	Value
Physical State	Solid
Appearance	White to Off-White[1]
Melting Point/Range	38 - 42 °C / 100.4 - 107.6 °F[3]
Boiling Point/Range	67 - 72 °C / 152.6 - 161.6 °F[3]
Flash Point	> 108 °C / > 226.4 °F[3]
Acute Oral Toxicity	Category 4[3]
Skin Sensitization	Category 1[3]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is essential to minimize exposure. The following PPE is required when handling **5-(Trifluoromethyl)-1-indanone**:

Body Part	Personal Protective Equipment	Specifications and Standards
Hands	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Ensure gloves meet standards such as EN 374 in Europe or ASTM F739 in the US. Always inspect gloves for any signs of degradation before use and replace them immediately if they are compromised.[4]
Eyes/Face	Safety goggles and face shield	Chemical splash goggles that meet the ANSI Z.87.1 1989 standard should be worn.[5] A face shield is required when there is a risk of splashing.[5][6]
Body	Laboratory coat	A flame-resistant lab coat (e.g., Nomex®) should be worn over cotton clothing.[5] The lab coat should be fully buttoned to cover as much skin as possible.[5] For larger quantities or when there is a significant risk of splashing, chemical-resistant coveralls such as Tychem® may be necessary.[6][7]
Respiratory	Respirator	If engineering controls are insufficient to control dust or vapors, a NIOSH-approved respirator with an appropriate cartridge for organic vapors

and particulates should be used.[\[7\]](#)

Feet

Closed-toe shoes

Shoes that cover the entire foot are mandatory in the laboratory.[\[5\]](#)[\[8\]](#)

Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step procedures is crucial for the safe handling and disposal of **5-(Trifluoromethyl)-1-indanone**.

Handling Protocol

- Preparation:
 - Before handling, ensure that a safety shower and eyewash station are readily accessible.[\[9\]](#)
 - Work should be conducted in a well-ventilated chemical fume hood.[\[10\]](#)
 - Assemble all necessary equipment and reagents before starting the experiment.
- Donning PPE:
 - Put on all required personal protective equipment as detailed in the table above, ensuring a proper fit.
- Weighing and Transfer:
 - As **5-(Trifluoromethyl)-1-indanone** is a solid, care should be taken to avoid generating dust during weighing and transfer.[\[11\]](#)[\[12\]](#)
 - Use a spatula to carefully transfer the solid.
 - If the compound is a fine powder, consider using a glove bag or a balance with a draft shield.

- During the Reaction:
 - Keep all containers with the chemical tightly closed when not in use.[\[10\]](#)
 - Avoid contact with skin and eyes.[\[2\]](#)
 - Do not eat, drink, or smoke in the laboratory area.[\[13\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[2\]](#)[\[11\]](#)[\[13\]](#)
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Remove and properly store or dispose of PPE. Contaminated gloves should be disposed of as chemical waste.[\[11\]](#)[\[14\]](#)

Spill Response Protocol

- Small Spills:
 - If a small amount of solid is spilled, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal.[\[11\]](#)
 - Clean the spill area with an appropriate solvent and then wash with soap and water.
- Large Spills:
 - Evacuate the immediate area.
 - Alert your supervisor and institutional safety office.
 - If you are trained and it is safe to do so, contain the spill using absorbent pads and place the material in a sealed, labeled container for disposal.[\[15\]](#)

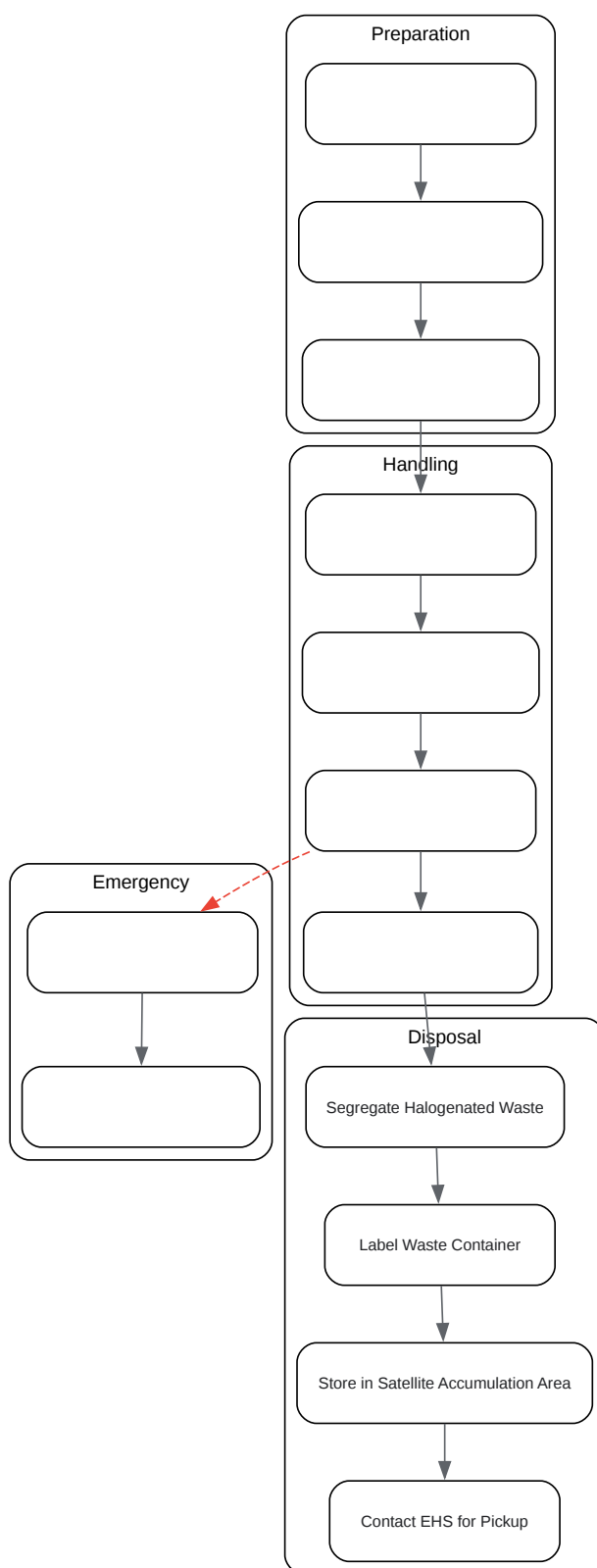
Disposal Plan

5-(Trifluoromethyl)-1-indanone is a halogenated organic compound. As such, it requires specific disposal procedures to comply with environmental regulations.

- Waste Segregation:
 - All solid waste contaminated with **5-(Trifluoromethyl)-1-indanone**, including contaminated gloves, paper towels, and weighing paper, must be collected in a designated, labeled hazardous waste container.
 - Solutions containing this compound must be collected in a separate, clearly labeled "Halogenated Organic Waste" container.^{[15][16]} Do not mix with non-halogenated organic waste, as this increases disposal costs.^{[10][17]}
- Container Management:
 - Waste containers must be kept tightly closed except when adding waste.^{[10][15]}
 - Ensure the waste container is properly labeled with the words "Hazardous Waste" and the full chemical name of the contents.^[17]
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Halogenated organic wastes are typically disposed of via incineration at a regulated facility.^[16]

Operational Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **5-(Trifluoromethyl)-1-indanone** in a laboratory setting.



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